

Comprehensive Disposal Guide: O,O-Dimethyl Phosphorothionate-d6 Ammonium Salt[1]

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Compound of Interest

Compound Name: *O,O-Dimethyl Phosphorothionate-d6 Ammonium Salt*

Cat. No.: *B13438692*

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Executive Summary & Compound Profile

O,O-Dimethyl Phosphorothionate-d6 Ammonium Salt is a stable, isotopically labeled (deuterated) organophosphorus compound primarily used as an internal standard in the quantification of pesticide metabolites (specifically organothiophosphates) via LC-MS/MS.[1]

Effective disposal requires distinguishing this compound from radioactive materials and standard organic solvents.[2] While it contains deuterium (

), it is non-radioactive and must be managed as hazardous chemical waste, not radioactive waste.[1][2]

Chemical Identity Table

Property	Detail
Chemical Name	O,O-Dimethyl Phosphorothionate-d6 Ammonium Salt
CAS Number	1330162-95-2 (labeled) / 40633-14-5 (unlabeled)
Formula	
Physical State	Solid (Crystalline Powder)
Solubility	Water soluble; soluble in methanol
Primary Hazard	Organophosphate (Cholinesterase Inhibitor risk), Irritant
Waste Stream	Chemical Hazardous Waste (Non-Radioactive)

Hazard Identification & Safety (GHS)

Before disposal, the user must acknowledge the specific hazards associated with organothiophosphates.^[1] Although the ammonium salt form reduces volatility compared to the free acid, it remains biologically active.^{[1][2]}

- Acute Toxicity: Harmful if swallowed or absorbed through skin.^[2] Organophosphates can inhibit acetylcholinesterase, leading to neurotoxic effects.^{[1][2]}
- Skin/Eye Irritation: Causes serious eye irritation and skin sensitization.^[2]
- Environmental Hazard: Toxic to aquatic life with long-lasting effects.^{[2][3]} Zero-discharge policy applies; do not release into sink or sewer systems.

Personal Protective Equipment (PPE) Matrix

Protection Type	Specification	Rationale
Hand Protection	Nitrile Gloves (Double-gloving recommended)	Prevents dermal absorption of the organophosphate.[2]
Eye Protection	Chemical Safety Goggles	Prevents exposure to airborne dust or accidental splashes.[2]
Respiratory	N95 or P100 Respirator (if handling open powder)	Minimizes inhalation of fine particulates during weighing/transfer.[2]
Body	Lab Coat (Buttoned), Long Sleeves	Standard barrier protection.[1][2]

Disposal Procedures: The Protocol

This section outlines the step-by-step workflow for disposing of the pure salt and solution mixtures.

A. Solid Waste (Pure Substance)

Applicable for: Expired standards, spilled solids, or excess dry reagent.[1][2]

- Containment: Transfer the material into a screw-top glass or HDPE jar. Do not use metal containers as organophosphates can be corrosive to certain metals over time or react with rust.[2]
- Labeling:
 - Do NOT use abbreviations (e.g., "DMP-d6").
 - Label Text: "Hazardous Waste: **O,O-Dimethyl Phosphorothionate-d6 Ammonium Salt**. [1][2] Toxic. Organophosphate."
 - Isotope Note: Clearly mark "Deuterated / Non-Radioactive" to prevent rejection by waste handlers who might confuse it with radiolabels.

- Segregation: Store in the "Toxic/Poison" waste satellite accumulation area. Keep away from oxidizers (e.g., nitric acid, perchlorates) to prevent exothermic reactions releasing sulfur oxides () or phosphorus oxides ().^{[1][2]}

B. Liquid Waste (Solutions)

Applicable for: LC-MS waste, stock solutions in Methanol/Water.^{[1][2]}

- Solvent Compatibility: Ensure the carrier solvent (e.g., Methanol) is compatible with the waste stream.^[2]
- Stream Selection:
 - Organic Solvent Stream: If dissolved in >10% organic solvent (Methanol, Acetonitrile).^{[1][2]}
 - Aqueous Toxic Stream: If dissolved in water/buffer.^[2]
- Deactivation (Optional/Emergency Only):
 - While incineration is the standard disposal method, alkaline hydrolysis (pH > 11) can degrade organophosphates.^{[1][2]} However, for "d6" standards, do not attempt chemical deactivation in the lab unless part of a validated spill cleanup. The degradation products can still be toxic.^{[2][4]}

C. The "Golden Rule" of Incineration

The ultimate fate of this compound must be High-Temperature Incineration at a licensed facility.^[2]

- Why? Organophosphates require temperatures >1000°C to break the P-S and P-O bonds completely.^[2]
- Scrubbing: The incinerator must be equipped with scrubbers to capture the sulfur dioxide (

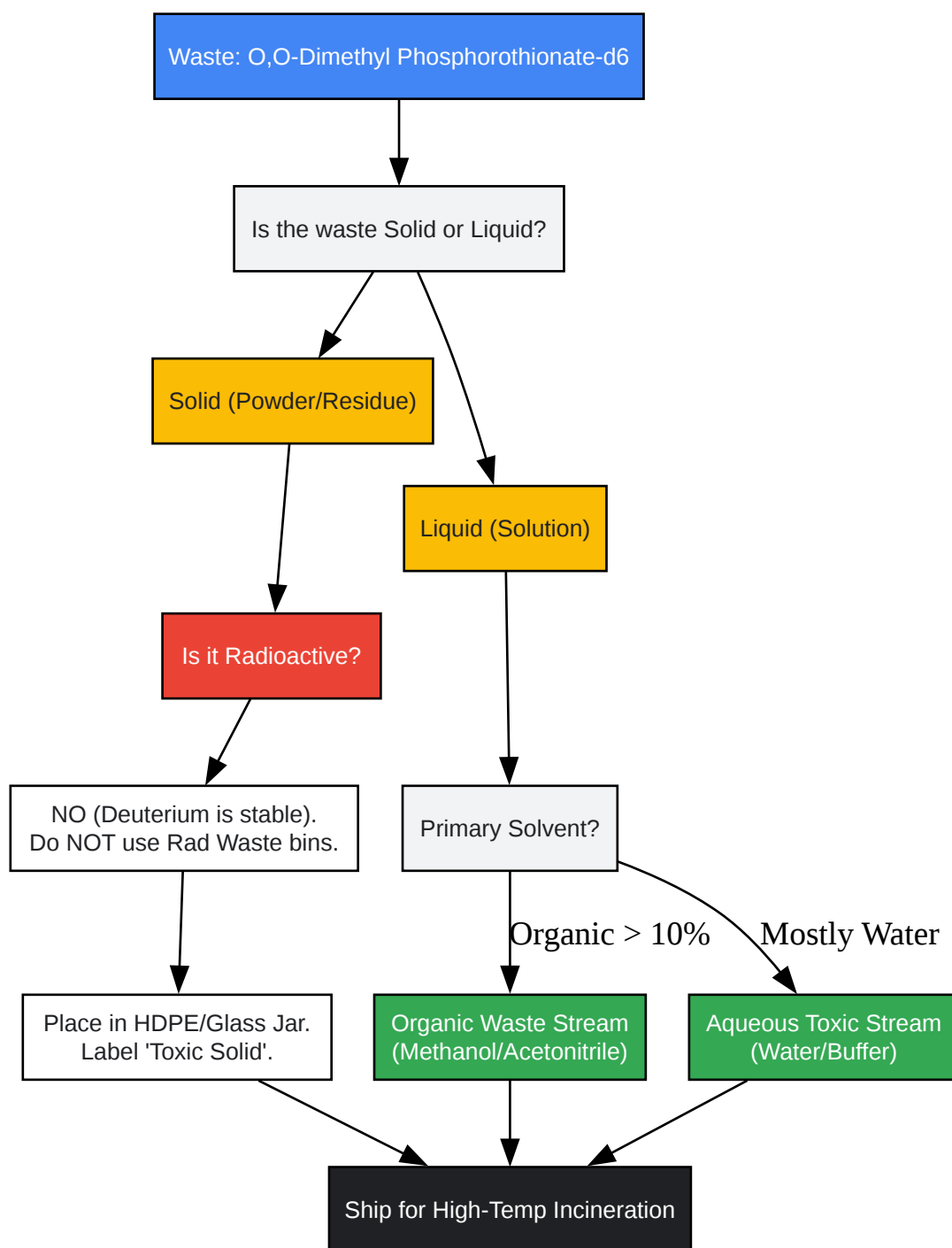
) and phosphorus pentoxide (

) byproducts.[\[2\]](#)[\[5\]](#)

Visualized Workflows

Disposal Decision Tree

This logic flow ensures the material ends up in the correct waste stream, preventing regulatory violations.[\[1\]](#)

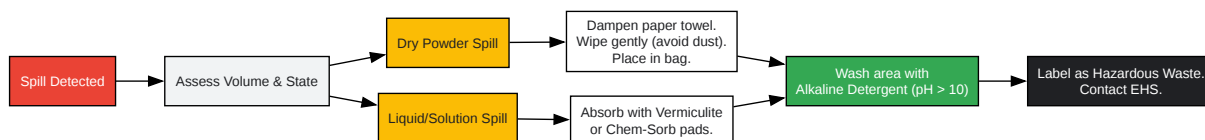


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Figure 1: Decision logic for segregating O,O-Dimethyl Phosphorothionate-d6 waste streams.

Spill Response Protocol

Immediate actions to take if the ammonium salt is spilled in the laboratory.



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Figure 2: Step-by-step spill response for organothiophosphate intermediates.

Regulatory & Compliance Notes

RCRA Considerations (USA)

While this specific deuterated salt may not be explicitly listed on the EPA "P" or "U" lists (unlike Parathion or Dimethoate), it must be treated as a Characteristic Hazardous Waste due to its toxicity and chemical class (organophosphates).[1][2]

- Generator Status: Ensure your facility tracks the mass of this waste; it contributes to your monthly hazardous waste generator status.[2]
- Satellite Accumulation: Keep the container closed at all times except when adding waste.

International Transport (IATA/DOT)

If shipping waste or moving the product between sites:

- Proper Shipping Name: Toxic solid, organic, n.o.s. (O,O-Dimethyl Phosphorothionate Ammonium Salt).[1][2][6][7][8][9]
- Hazard Class: 6.1 (Toxic).[2]
- Packing Group: III (Low danger) - Verify with specific SDS as concentration varies.[2]

References

- United States Environmental Protection Agency (EPA). (2023).[2] Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification.[2] Retrieved from

[Link][2]

- National Center for Biotechnology Information. (2023).[2] PubChem Compound Summary for CID 165689, O,O-Dimethyl phosphorothioate. Retrieved from [Link][2]

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- To cite this document: BenchChem. [Comprehensive Disposal Guide: O,O-Dimethyl Phosphorothionate-d6 Ammonium Salt[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13438692/docs#comprehensive-disposal-guide-o-o-dimethyl-phosphorothionate-d6-ammonium-salt-1>]

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